

Org 25543 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Org 25543

Cat. No.: B1235689

[Get Quote](#)

Org 25543 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Org 25543**. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: How should solid **Org 25543** hydrochloride be stored?

A1: Solid **Org 25543** hydrochloride should be stored desiccated at room temperature.^{[1][2][3]}

Q2: What are the recommended conditions for storing stock solutions of **Org 25543** hydrochloride?

A2: Stock solutions of **Org 25543** hydrochloride have different storage recommendations based on temperature. For longer-term storage of up to 6 months, it is recommended to store aliquots in tightly sealed vials at -80°C. For shorter-term storage of up to 1 month, aliquots can be stored at -20°C.^{[1][4]} It is advisable to avoid repeated freeze-thaw cycles.

Q3: In which solvents is **Org 25543** hydrochloride soluble?

A3: **Org 25543** hydrochloride is soluble in water up to 20 mM and in DMSO up to 100 mM.^{[1][2][3]} For in vivo studies, formulations using a combination of DMSO, PEG300, Tween-80, and

saline, or DMSO and SBE- β -CD in saline have been reported.[1] Another solvent system mentioned for preparing working solutions is 10% N,N-dimethylacetamide (DMA) in water.[4]

Q4: Is **Org 25543** a reversible inhibitor?

A4: **Org 25543** is described as a "biologically irreversible" inhibitor of the glycine transporter 2 (GlyT2).[5][6] This is due to its very slow off-rate, meaning that once it binds to the transporter, it dissociates very slowly.[5] This is a critical factor to consider in the design of washout experiments.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon thawing.	The solubility limit may have been exceeded, or the solvent may not be suitable for long-term storage at low temperatures.	Gently warm the solution and use sonication to aid dissolution. ^[4] For future preparations, consider preparing a more dilute stock solution or using a different solvent system if appropriate for your experiment. Ensure the vial is tightly sealed to prevent solvent evaporation.
Inconsistent results in biological assays.	Degradation of Org 25543 in the working solution.	Prepare fresh working solutions for each experiment, especially for in vivo studies. ^[4] Avoid storing dilute aqueous solutions for extended periods. If using a buffer system like PBS, ensure the pH is compatible with the compound's stability, noting that it has been used at pH 7.4 for short-term experiments.

Loss of compound activity over time in multi-day experiments.	Instability of Org 25543 under experimental conditions (e.g., temperature, light, pH of the culture medium).	As there is limited public data on the detailed stability profile of Org 25543, it is recommended to minimize the exposure of the compound to harsh conditions. Protect solutions from light and maintain a consistent temperature. For critical experiments, it is advisable to perform a pilot study to assess the stability of Org 25543 under your specific experimental conditions.
Difficulty washing out the compound's effect in cell-based assays.	As a "biologically irreversible" inhibitor, Org 25543 has a very slow dissociation rate from the GlyT2 transporter. ^[5]	Extend the washout period significantly. It may not be possible to achieve a complete reversal of inhibition in a typical experimental timeframe. Consider this characteristic when designing your experimental protocol and interpreting the results.

Data Presentation

Table 1: Storage Conditions for **Org 25543** Hydrochloride

Form	Storage Temperature	Duration	Additional Notes
Solid	Room Temperature	Not specified, general recommendation is up to 6 months for solids	Desiccate[1][2][3]
Stock Solution	-20°C	Up to 1 month	Sealed storage, away from moisture[1][4]
Stock Solution	-80°C	Up to 6 months	Sealed storage, away from moisture[1][4]

Table 2: Solubility of **Org 25543** Hydrochloride

Solvent	Maximum Concentration
Water	20 mM[1][2][3]
DMSO	100 mM[1][2][3]

Experimental Protocols

Protocol 1: Preparation of Stock Solution in DMSO

This protocol is based on the maximum reported solubility.

- Materials: **Org 25543** hydrochloride (solid), Dimethyl sulfoxide (DMSO, anhydrous).
- Procedure:
 - Equilibrate the vial of solid **Org 25543** hydrochloride to room temperature before opening.
 - Aseptically add the required volume of DMSO to the vial to achieve the desired concentration (e.g., for a 100 mM stock solution, add the appropriate volume of DMSO to the pre-weighed solid).
 - Vortex or sonicate gently until the solid is completely dissolved.

- Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#)[\[4\]](#)

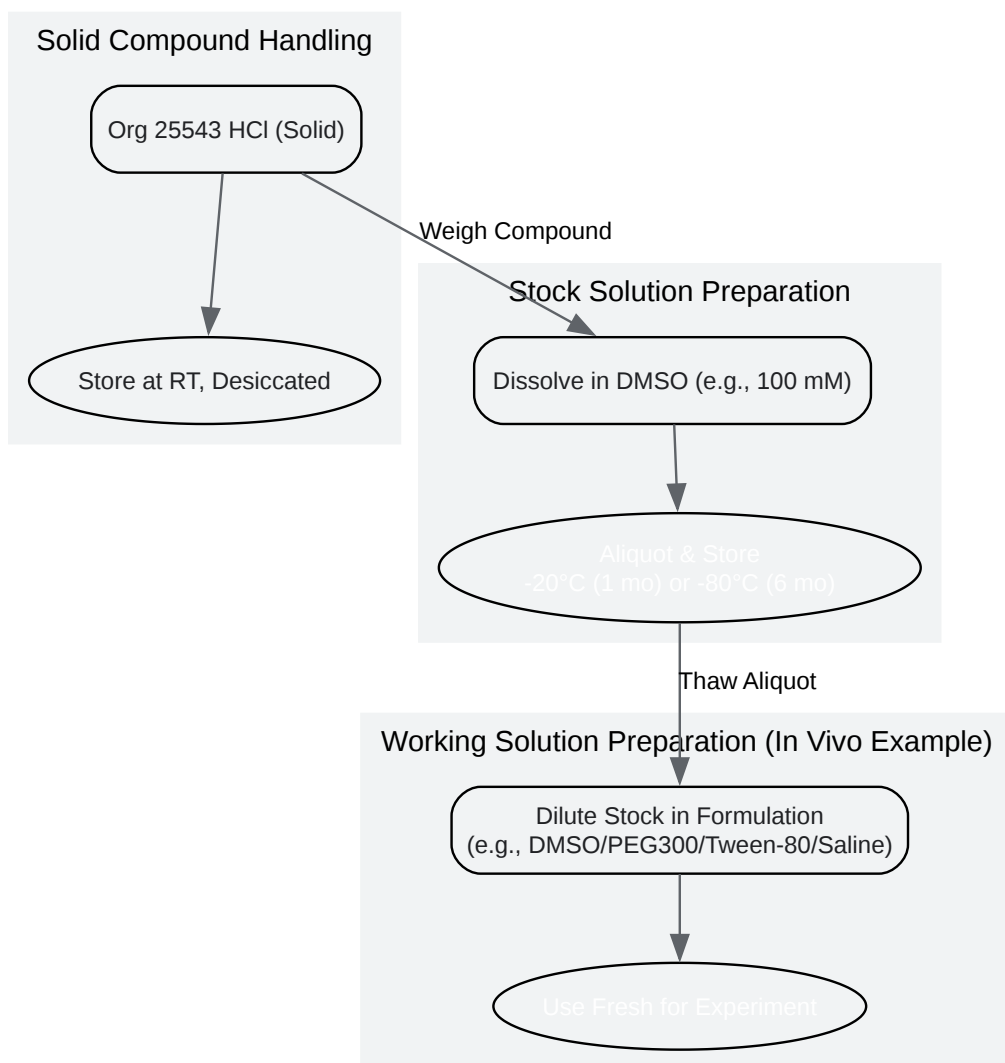
Protocol 2: Preparation of Working Solution for In Vivo Experiments

This protocol is adapted from a formulation reported for in vivo use.[\[1\]](#)

- Materials: **Org 25543** hydrochloride DMSO stock solution (e.g., 12.5 mg/mL), PEG300, Tween-80, Saline (0.9% NaCl).
- Procedure (for a final concentration of 1.25 mg/mL):
 - In a sterile tube, add 100 µL of the 12.5 mg/mL DMSO stock solution.
 - Add 400 µL of PEG300 and mix thoroughly.
 - Add 50 µL of Tween-80 and mix until the solution is homogeneous.
 - Add 450 µL of saline to reach a final volume of 1 mL.
 - Mix the final solution well.
 - It is recommended to prepare this working solution fresh on the day of the experiment.[\[4\]](#)

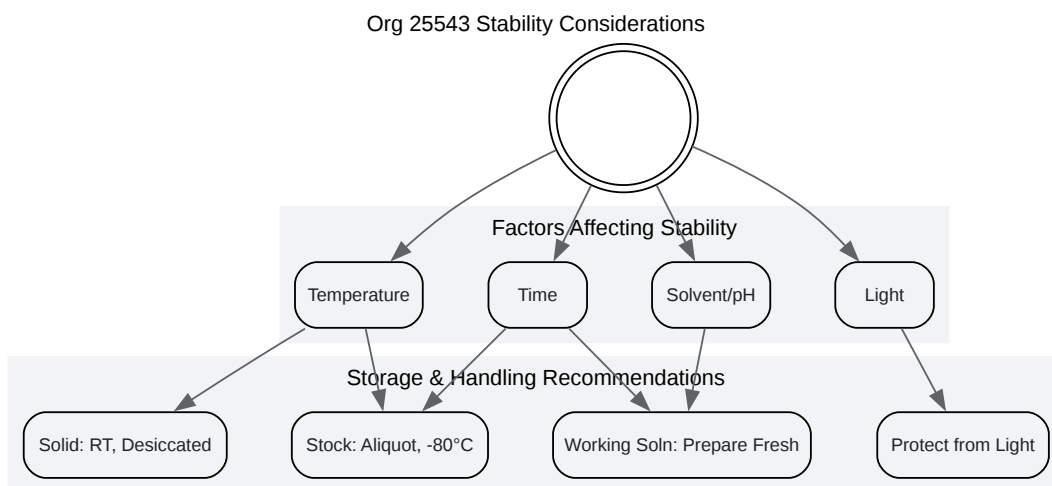
Visualizations

Experimental Workflow for Org 25543 Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Org 25543** solutions.



[Click to download full resolution via product page](#)

Caption: Key factors influencing **Org 25543** stability.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Org 25543 hydrochloride | Glycine Transporters | Tocris Bioscience [tocris.com]
- 3. bio-techne.com [bio-techne.com]

- 4. MS Binding Assays for Glycine Transporter 2 (GlyT2) Employing Org25543 as Reporter Ligand - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Glycine Transporter 2: Mechanism and Allosteric Modulation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Reversible inhibition of the glycine transporter GlyT2 circumvents acute toxicity while preserving efficacy in the treatment of pain - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Org 25543 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1235689#org-25543-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com